

Application Notes and Protocols: Hexaboron Dizinc Undecaoxide as a Lubricant Additive

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Compound of Interest		
Compound Name:	Hexaboron dizinc undecaoxide	
Cat. No.:	B077386	Get Quote

For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the utilization of **hexaboron dizinc undecaoxide**, commonly referred to as zinc borate, as a high-performance lubricant additive. This document details its tribological properties, synthesis protocols, and mechanisms of action, supported by quantitative data and standardized experimental procedures.

Introduction

Hexaboron dizinc undecaoxide (2ZnO·3B₂O₃) is a versatile inorganic compound with established applications as a flame retardant and smoke suppressant.[1] In the field of tribology, ultrafine powders and nanoparticles of zinc borate have demonstrated significant potential as anti-wear and friction-reducing additives in various base oils.[2][3][4] Their efficacy stems from the formation of a protective tribochemical film on rubbing metal surfaces, which mitigates direct metal-to-metal contact and reduces wear.[3] This environmentally friendly additive offers an alternative to traditional lubricant additives containing phosphorus, sulfur, and chlorine.[2][5]

Quantitative Data Presentation

The performance of **hexaboron dizinc undecaoxide** as a lubricant additive is summarized in the tables below. The data highlights its effectiveness in reducing friction and wear in different lubricant base stocks.



Table 1: Tribological Performance of Zinc Borate in Sunflower Oil

Concentration of Zinc Borate (wt%)	Average Friction Coefficient Reduction (%)	Wear Scar Diameter (WSD) Reduction (%)	Substrate Hardness Increase (%)	Reference
0.5	>14	10	~26	[4][5]
1.0	Not specified	Not specified	~26	[5]
2.0	Not specified	Not specified	~26	[5]

Table 2: Tribological Performance of Zinc Borate in Mineral/Liquid Paraffin Oil

Additive Type	Base Oil	Friction Coefficient Reduction (%)	Wear Scar Diameter Reduction (%)	Reference
Nano zinc borate (40 nm)	Mineral Oil	20	50	[1]
Unmodified Zinc Borate UFPs	Liquid Paraffin	No anti-wear performance	No anti-wear performance	[2]
Oleic Acid Modified Zinc Borate UFPs	Liquid Paraffin	Not specified	Improved stability	[2]
HDTMOS Modified Zinc Borate UFPs	Liquid Paraffin	Superior anti- wear property	Significant wear reduction	[2]

Experimental Protocols

Detailed methodologies for the synthesis of zinc borate nanoparticles and their subsequent tribological evaluation are provided below.



Protocol for Synthesis of Zinc Borate Nanoparticles (Aqueous Precipitation Method)

This protocol describes a common method for synthesizing hydrated zinc borate (e.g., $2ZnO\cdot3B_2O_3\cdot3.5H_2O$), which can then be processed for use as a lubricant additive.

Materials:

- Zinc nitrate hexahydrate (Zn(NO₃)₂·6H₂O)
- Borax (Na₂B₄O₇·10H₂O)
- Deionized water
- Ethanol
- Dispersing agent (e.g., Span 60, PEG 4000) (optional, for particle size control)[1]

Equipment:

- Beakers and magnetic stirrers
- · Heating mantle or water bath
- Centrifuge and centrifuge tubes
- Drying oven
- Mortar and pestle

Procedure:

- Solution Preparation: Prepare an aqueous solution of zinc nitrate and a separate aqueous solution of borax. To control particle size, low initial concentrations of zinc and borate are recommended.[1]
- Reaction: Slowly add the borax solution to the zinc nitrate solution while stirring vigorously at ambient temperature (e.g., 23°C).[1]



- Mixing: Continue stirring the mixture for a set duration (e.g., 2 hours) to ensure a complete reaction.[1] To obtain specific hydrated phases like 2ZnO·3B₂O₃·3.5H₂O, the reaction temperature should be maintained above 85°C for over 2 hours, with a boric acid to zinc oxide molar ratio greater than 3:1.[3]
- Separation: Separate the resulting white precipitate (zinc borate nanoparticles) from the solution by centrifugation.
- Washing: Wash the precipitate with deionized water and then with ethanol to remove any unreacted precursors and byproducts.
- Drying: Dry the washed nanoparticles in an oven at a controlled temperature (e.g., 80-100°C) until a constant weight is achieved.
- Grinding: Gently grind the dried agglomerated nanoparticles into a fine powder using a mortar and pestle.[1]

Protocol for Tribological Performance Evaluation

The following protocols outline the use of standard tribometers to assess the anti-wear and friction-reducing properties of lubricants containing **hexaboron dizinc undecaoxide**.

Objective: To determine the anti-wear and extreme pressure properties of the lubricant.

Equipment:

- Standard four-ball tribometer
- Steel balls (typically AISI 52100 steel)
- Microscope for measuring wear scar diameter

Procedure:

Sample Preparation: Disperse the synthesized zinc borate nanoparticles in the desired base oil (e.g., sunflower oil, mineral oil) at various concentrations (e.g., 0.5 wt%, 1.0 wt%, 2.0 wt%). Use an ultrasonic homogenizer to ensure a stable dispersion.[5][6][7]



- Test Setup: Secure three steel balls in the test cup and add the lubricant sample to cover them. Place the fourth ball in the chuck on the rotating spindle.
- Test Conditions: Set the test parameters, such as rotational speed (e.g., 1200 rpm), load (e.g., 392 N), temperature, and duration.
- Execution: Start the test and record the friction torque continuously.
- Analysis: After the test, clean the three stationary balls and measure the wear scar diameter (WSD) on each using a microscope. Calculate the average WSD. A smaller WSD indicates better anti-wear properties.

Objective: To evaluate the friction and wear characteristics under sliding contact.

Equipment:

- Pin-on-disc tribometer
- · Steel pin and disc
- Surface profilometer for wear analysis

Procedure:

- Sample Preparation: Prepare the lubricant samples with dispersed zinc borate as described for the four-ball test.
- Test Setup: Mount the disc on the rotating stage and the pin in the stationary holder. Apply the lubricant to the disc surface.
- Test Conditions: Set the sliding speed, applied load, and test duration.
- Execution: Begin the test and continuously record the friction force.
- Analysis: After the test, measure the wear track on the disc and the wear on the pin using a surface profilometer. Calculate the coefficient of friction from the recorded friction force and the applied load.



Visualizations: Mechanisms and Workflows

The following diagrams illustrate the proposed lubrication mechanism and a general experimental workflow.

Caption: Proposed tribochemical lubrication mechanism of zinc borate.

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